

L-alpha-Amino-epsilon-caprolactam Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *L-alpha-Amino-epsilon-caprolactam hydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core basic properties of **L-alpha-Amino-epsilon-caprolactam hydrochloride**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and detailed experimental methodologies.

Chemical and Physical Properties

L-alpha-Amino-epsilon-caprolactam hydrochloride, a derivative of the essential amino acid L-lysine, serves as a versatile building block in organic synthesis.^[1] Its unique cyclic structure makes it a valuable precursor in the development of novel pharmaceuticals and polymers.^[1]

General Information

Property	Value	Source(s)
Chemical Name	(3S)-3-aminoazepan-2-one hydrochloride	[2]
Synonyms	L-Lysine lactam hydrochloride, (S)-3-Amino-hexahydro-2-azepinone hydrochloride	[1][3]
CAS Number	26081-07-2	[1][3]
Molecular Formula	C ₆ H ₁₃ ClN ₂ O	[2]
Molecular Weight	164.63 g/mol	[1][2]
Appearance	White to faint brown powder or crystals	[1]

Physicochemical Data

Property	Value	Notes	Source(s)
Melting Point	>270 °C (decomposes)	Inconsistent values reported (e.g., 294 °C), suggesting decomposition rather than a sharp melting point. The free base (DL-form) melts at 77°C.	[4]
pKa	Predicted: 16.06 ± 0.40	This value is for the free base (DL-form) and is a prediction. Experimental determination for the hydrochloride is recommended.	[4]
Optical Activity	[α] _{20/D} -27±2°, c = 1% in H ₂ O		[5]
Storage Temperature	2-8°C		[1][5]

Solubility

Quantitative solubility data for **L-alpha-Amino-epsilon-caprolactam hydrochloride** is not readily available in the literature. However, qualitative descriptions indicate it is soluble in water.

[4] The solubility of the free base (D-form) has been reported in various solvents:

Solvent	Solubility (D-form)
Dimethylformamide (DMF)	30 mg/mL
Dimethyl sulfoxide (DMSO)	30 mg/mL
Ethanol	30 mg/mL
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL

Experimental Protocols

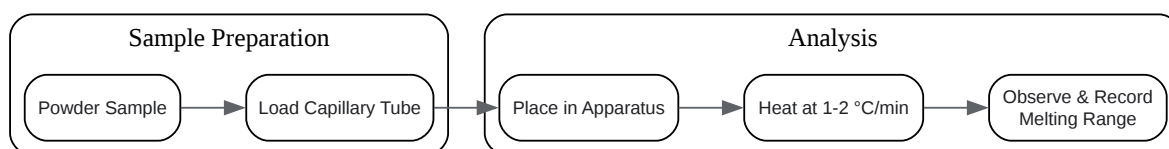
The following sections detail standardized methodologies for determining the key physicochemical properties of **L-alpha-Amino-epsilon-caprolactam hydrochloride**.

Melting Point Determination

Objective: To determine the melting range of the compound, noting any decomposition.

Methodology:

- **Sample Preparation:** A small, dry sample of **L-alpha-Amino-epsilon-caprolactam hydrochloride** is finely powdered.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated melting point apparatus is used.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. Any signs of decomposition (e.g., color change, gas evolution) should be noted.



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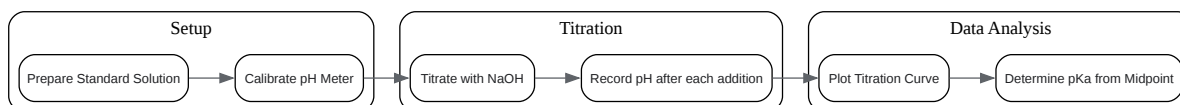
Melting Point Determination Workflow

pKa Determination by Potentiometric Titration

Objective: To experimentally determine the acid dissociation constant (pKa) of the amino group.

Methodology:

- **Solution Preparation:** A standard solution of **L-alpha-Amino-epsilon-caprolactam hydrochloride** is prepared in deionized water.
- **Titration Setup:** The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of sodium hydroxide (NaOH) is added in small, precise increments.
- **Data Collection:** The pH of the solution is recorded after each addition of titrant.
- **Data Analysis:** A titration curve is generated by plotting pH versus the volume of NaOH added. The pKa is determined from the midpoint of the buffer region of the curve.



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pKa Determination Workflow

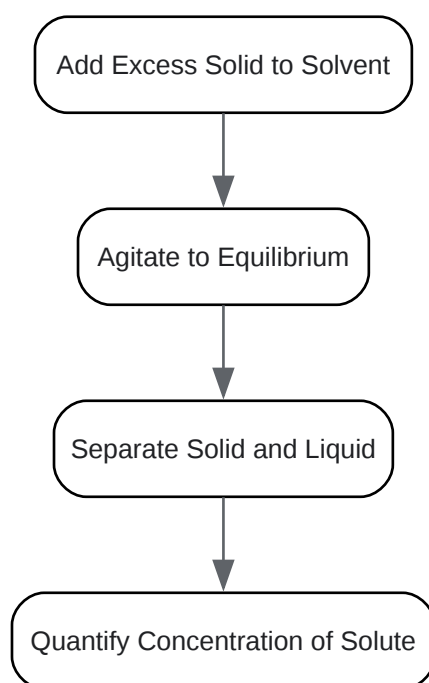
Solubility Determination

Objective: To quantify the solubility of the compound in various solvents.

Methodology:

- **Equilibrium Method:** An excess amount of **L-alpha-Amino-epsilon-caprolactam hydrochloride** is added to a known volume of the solvent at a specific temperature.
- **Agitation:** The mixture is agitated for a sufficient period to ensure equilibrium is reached.

- Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.
- Quantification: The concentration of the dissolved compound in the supernatant/filtrate is determined using a suitable analytical technique (e.g., HPLC, UV-Vis spectroscopy).



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Solubility Determination Workflow

Applications in Research and Development

L-alpha-Amino-epsilon-caprolactam hydrochloride is a key intermediate in several areas of scientific research and development:

- Pharmaceutical Synthesis: It serves as a chiral building block for the synthesis of various pharmaceutical compounds.^[1]
- Polymer Chemistry: Its structure allows for incorporation into polymer backbones to modify their properties.^[1]
- Biochemical Research: Used in studies of amino acid metabolism and enzyme function.^[1]

Safety and Handling

For detailed safety and handling information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General precautions include handling in a well-ventilated area and using appropriate personal protective equipment (PPE). The compound should be stored in a cool, dry place.[1][5]

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